

Storage and handling recommendations for Fmoc-Cit-OH.

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Compound of Interest

Compound Name: Fmoc-Cit-OH

Cat. No.: B557508

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Technical Guide: Storage and Handling of Fmoc-Cit-OH

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the recommended storage and handling procedures for N- α -(9-Fluorenylmethoxycarbonyl)-L-citrulline (**Fmoc-Cit-OH**). Adherence to these guidelines is crucial for maintaining the integrity, purity, and stability of this critical reagent, ensuring reliable and reproducible results in research and development applications, particularly in peptide synthesis and the development of antibody-drug conjugates (ADCs).

Chemical and Physical Properties

Fmoc-Cit-OH is a white to off-white crystalline powder. A summary of its key physical and chemical properties is provided in the table below.

Property	Value
CAS Number	133174-15-9
Molecular Formula	C ₂₁ H ₂₃ N ₃ O ₅
Molecular Weight	397.42 g/mol
Appearance	White to off-white powder
Melting Point	156 - 164 °C[1]
Purity (typical)	≥97% (HPLC)[2][3]

Storage Recommendations

Proper storage of **Fmoc-Cit-OH** is paramount to prevent degradation and maintain its chemical integrity. Recommendations for both solid-form and in-solution storage are detailed below.

Solid-Form Storage

For long-term stability, solid **Fmoc-Cit-OH** should be stored in a cool, dark, and dry environment. Several temperature ranges are recommended by various suppliers, with refrigeration being the most common guideline.

Storage Condition	Temperature Range	Rationale
Long-Term Storage	2°C to 8°C[3]	Minimizes thermal degradation over time.
Alternative Long-Term	0°C to 8°C[1]	Provides a slightly broader but still refrigerated range.
Short-Term Storage	Room Temperature[2][4]	Acceptable for short durations, but refrigeration is preferred for extended periods.

Key Considerations for Solid Storage:

- **Light Sensitivity:** The Fmoc protecting group is known to be sensitive to light.^[5] Store the compound in an amber vial or a container protected from light.
- **Moisture Sensitivity:** **Fmoc-Cit-OH** is hygroscopic. It is crucial to store it in a tightly sealed container to prevent moisture absorption, which can lead to hydrolysis.^[5] For added protection, storage in a desiccator is recommended.
- **Inert Atmosphere:** To further protect against moisture and oxidation, consider storing the compound under an inert gas such as nitrogen or argon.^[6]

In-Solution Storage

When **Fmoc-Cit-OH** is dissolved in a solvent, its stability can be compromised more readily than in its solid form. Therefore, proper storage of stock solutions is critical.

Storage Condition	Temperature	Duration	Key Recommendations
Short-Term	-20°C	Up to 1 month ^[5]	Aliquot into single-use vials to avoid repeated freeze-thaw cycles. Protect from light.
Long-Term	-80°C	Up to 6 months ^[5] or longer ^{[7][8]}	Aliquotting is highly recommended. Ensure vials are tightly sealed to prevent solvent evaporation and moisture ingress. Protect from light.

Note on Freeze-Thaw Cycles: Repeatedly freezing and thawing solutions of **Fmoc-Cit-OH** can accelerate its degradation. It is best practice to prepare single-use aliquots of stock solutions.

Solubility

Fmoc-Cit-OH exhibits good solubility in many common organic solvents used in peptide synthesis and other applications.

Solvent	Quantitative Solubility	Notes
Dimethyl Sulfoxide (DMSO)	100 mg/mL (251.62 mM)[7]	May require sonication to fully dissolve. Use of fresh, anhydrous DMSO is recommended as hygroscopic DMSO can impact solubility.[7]
Dimethylformamide (DMF)	Soluble	A commonly used solvent for peptide synthesis.
Dichloromethane (DCM)	Soluble	
Chloroform	Soluble[9]	
Ethyl Acetate	Soluble[9]	
Acetone	Soluble[9]	
Water	Limited solubility	

For optimal solubility, particularly when preparing concentrated stock solutions, it is advisable to gently warm the solution and use an ultrasonic bath.[9] Always use high-purity, anhydrous solvents to prevent premature cleavage of the Fmoc group.

Stability Profile

The stability of **Fmoc-Cit-OH** is influenced by several factors, including temperature, pH, and light exposure.

- **pH Stability:** The Fmoc protecting group is stable under acidic conditions but is labile to bases.[5] Exposure to basic conditions, such as secondary amines (e.g., piperidine), will lead to the cleavage of the Fmoc group.
- **Thermal Stability:** **Fmoc-Cit-OH** is sensitive to heat.[5] While some studies have explored the thermal cleavage of the Fmoc group at elevated temperatures (e.g., 120°C in DMSO), it is advisable to avoid high temperatures during storage and handling to prevent degradation.

- **Photosensitivity:** As with many Fmoc-protected amino acids, **Fmoc-Cit-OH** is sensitive to light.^[5] Prolonged exposure to light, especially UV light, can lead to degradation. All work with this compound should be conducted with protection from light where possible.

Handling Procedures and Personal Protective Equipment (PPE)

While **Fmoc-Cit-OH** is not classified as a hazardous substance under Regulation (EC) No. 1272/2008, it is essential to follow standard laboratory safety protocols.

Recommended Personal Protective Equipment (PPE):

- **Eye Protection:** Safety glasses or goggles should be worn at all times.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are recommended.
- **Respiratory Protection:** In situations where dust may be generated, a dust mask (e.g., N95) should be used.
- **Lab Coat:** A standard laboratory coat should be worn to protect clothing.

General Handling Guidelines:

- Work in a well-ventilated area, preferably in a fume hood, especially when handling the solid powder or preparing solutions.
- Avoid inhalation of dust and contact with skin and eyes.
- When handling the hygroscopic solid, minimize its exposure to the atmosphere. Weigh out the required amount quickly and reseal the container promptly.
- For photosensitive applications, conduct manipulations in a dark room or use amber-colored labware and protect solutions from light by wrapping containers in aluminum foil.

Experimental Protocols

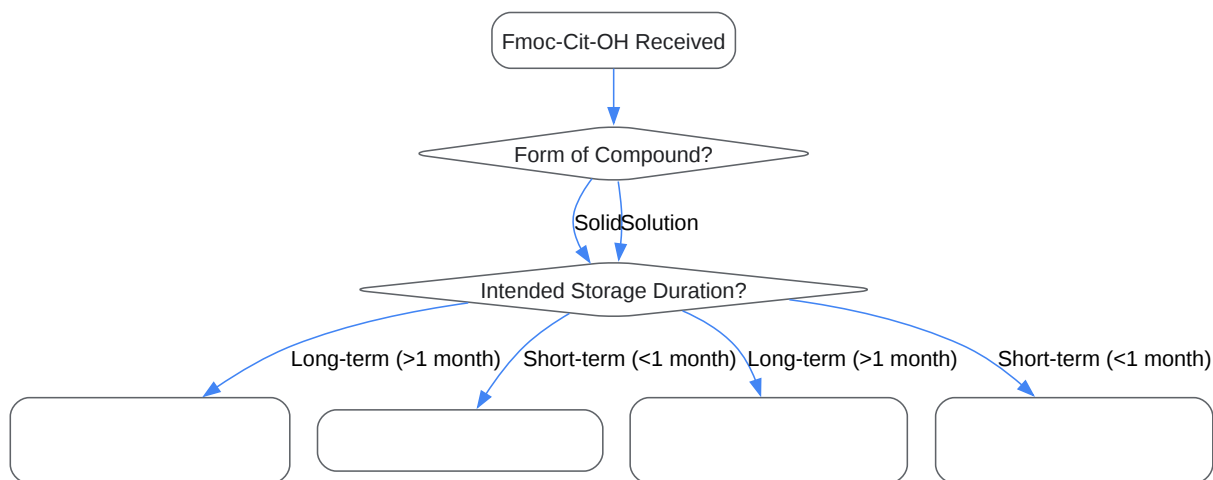
While specific experimental protocols will vary depending on the application, the following provides a general workflow for preparing a stock solution of **Fmoc-Cit-OH**.

Protocol: Preparation of a 100 mM Stock Solution in DMSO

- Preparation: Allow the sealed container of **Fmoc-Cit-OH** to equilibrate to room temperature before opening to prevent condensation of moisture onto the solid.
- Weighing: In a fume hood, accurately weigh the desired amount of **Fmoc-Cit-OH** into a suitable vial. For 1 mL of a 100 mM solution, weigh out 39.74 mg.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial.
- Solubilization: Vortex the vial to mix. If the compound does not fully dissolve, sonicate the vial in an ultrasonic bath for a few minutes. Gentle warming may also aid dissolution.
- Aliquoting and Storage: Once fully dissolved, aliquot the stock solution into single-use, light-protected vials. Store the aliquots at -20°C for short-term use or -80°C for long-term storage.

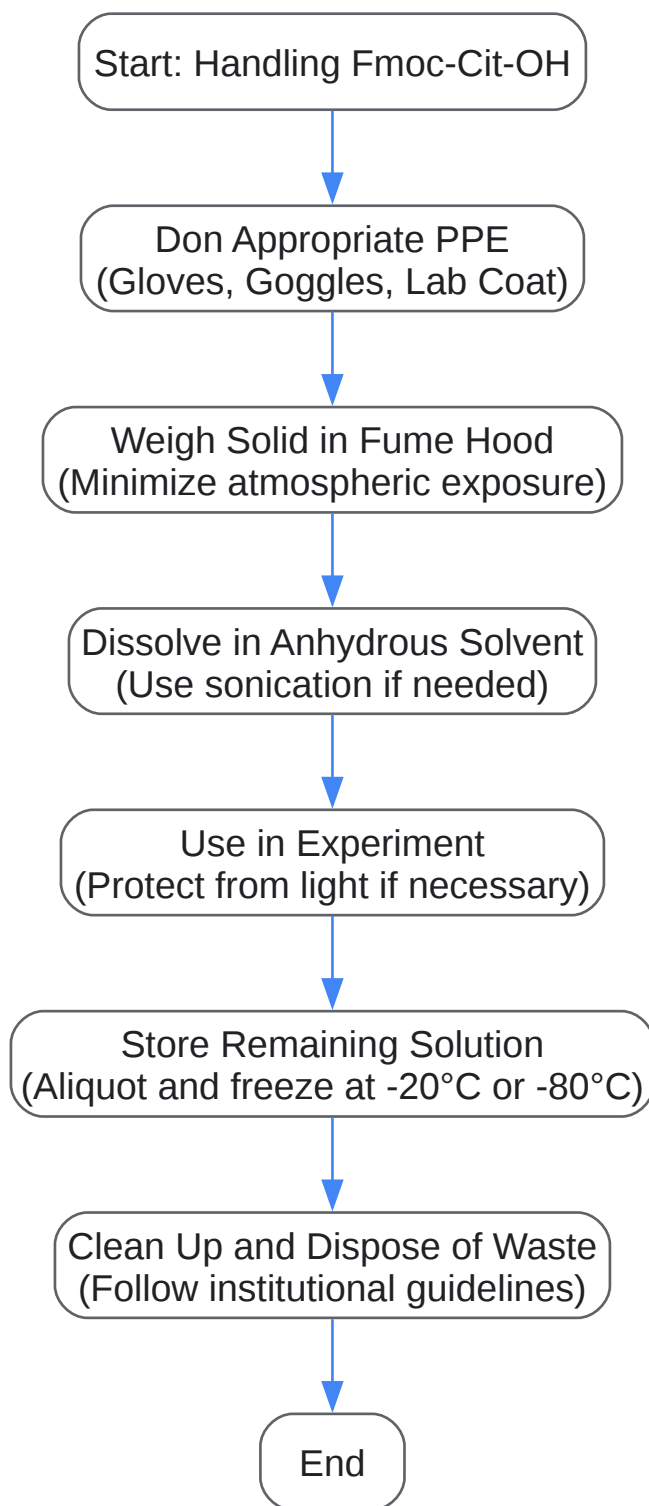
Visualizations

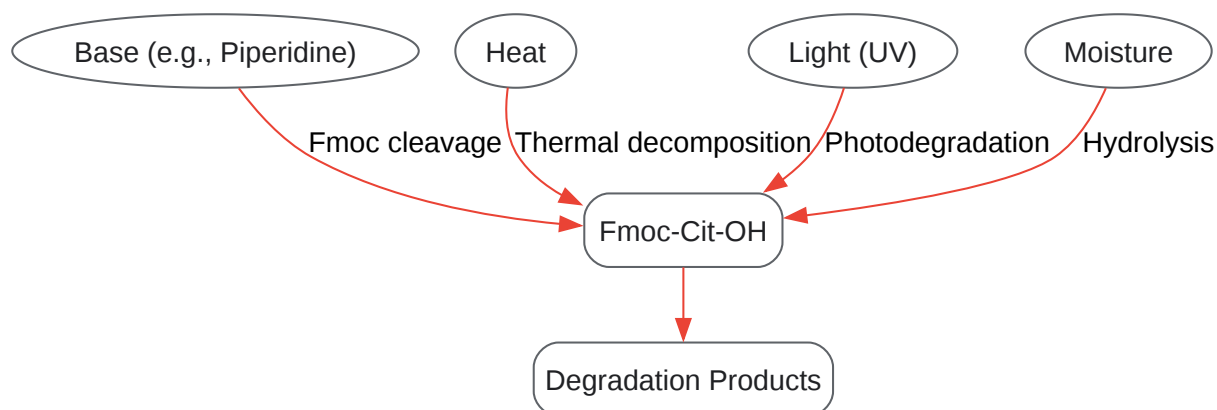
The following diagrams illustrate key workflows and decision-making processes for the storage and handling of **Fmoc-Cit-OH**.



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Caption: Decision tree for appropriate storage conditions for **Fmoc-Cit-OH**.





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